

what is 5'-dGMPS chemical structure

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Compound of Interest		
Compound Name:	5'-dGMPS	
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An In-depth Technical Guide to 5'-Deoxyguanosine Monophosphorothioate (**5'-dGMPS**)

Introduction

5'-Deoxyguanosine monophosphorothioate (**5'-dGMPS**) is a chemically modified nucleotide, an analogue of 2'-deoxyguanosine 5'-monophosphate (dGMP). It serves as a critical building block in the synthesis of therapeutic oligonucleotides, particularly antisense oligonucleotides (ASOs). The defining feature of **5'-dGMPS** is the substitution of a non-bridging oxygen atom with a sulfur atom in the phosphate group. This modification confers significant nuclease resistance, a property essential for the in vivo stability and therapeutic efficacy of oligonucleotide-based drugs.[1][2][3][4][5] This guide provides a detailed overview of the chemical structure, physicochemical properties, synthesis, and biological applications of **5'-dGMPS** for researchers and professionals in drug development.

Chemical Structure

The structure of **5'-dGMPS** is derived from its natural counterpart, dGMP. It consists of three key components:

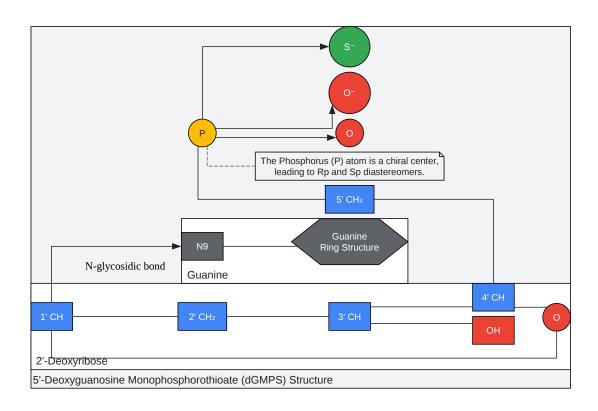
- A Guanine Base: A purine nucleobase.
- A 2'-Deoxyribose Sugar: A pentose sugar lacking a hydroxyl group at the 2' position.
- A 5'-Monophosphorothioate Group: A phosphate group attached to the 5' carbon of the deoxyribose sugar, where one of the non-bridging oxygen atoms is replaced by a sulfur atom.[6]



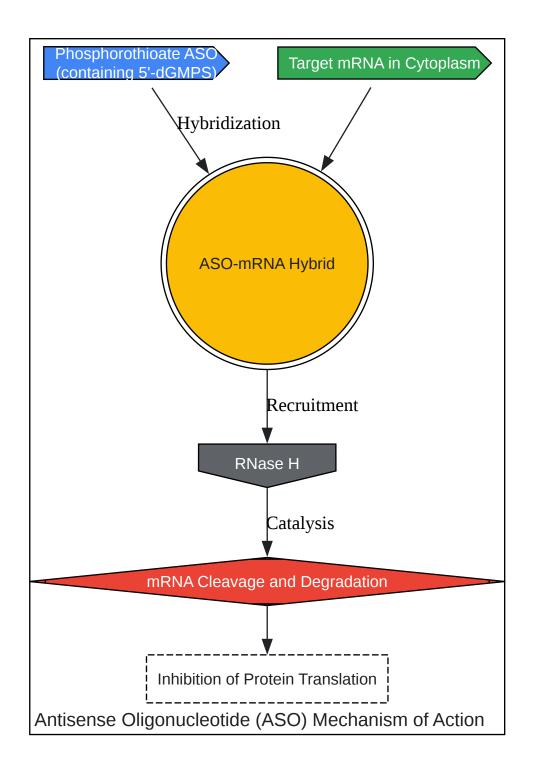
Chirality

The replacement of a non-bridging oxygen with a sulfur atom in the phosphate group creates a chiral center at the phosphorus atom.[2][6] This results in two distinct diastereomers, designated as Rp and Sp. These stereoisomers can have different physicochemical properties and biological activities, including varying levels of nuclease resistance and interaction with enzymes.[7][8][9] The Sp isomer is generally more resistant to enzymatic hydrolysis than the Rp isomer.[7]









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